

5-Nitrobenzothiazole: A Technical Guide to Chemical Safety and Hazards

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Compound of Interest

Compound Name: 5-Nitrobenzothiazole

Cat. No.: B1296503

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and hazard information for **5-Nitrobenzothiazole**, a crucial intermediate in various chemical syntheses. This document outlines the compound's toxicological properties, safe handling procedures, and emergency response protocols to ensure the well-being of laboratory and manufacturing personnel.

Chemical Identification and Physical Properties

5-Nitrobenzothiazole is a nitroaromatic heterocyclic compound. Its chemical structure and physical properties are summarized below.

| Property | Value | Source |
|-------------------|---|-----------------|
| IUPAC Name | 5-nitro-1,3-benzothiazole | [1] |
| CAS Number | 2942-07-6 | [1][2][3][4][5] |
| Molecular Formula | C ₇ H ₄ N ₂ O ₂ S | [1] |
| Molecular Weight | 180.19 g/mol | [1] |
| Appearance | White to yellow solid | [2] |
| Melting Point | 163-164 °C | [2] |
| Boiling Point | 333.7 ± 15.0 °C (Predicted) | [2] |
| Density | 1.525 ± 0.06 g/cm ³ (Predicted) | [2] |
| pKa | -0.87 ± 0.10 (Predicted) | [2] |

Hazard Identification and Classification


5-Nitrobenzothiazole is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Classification:

| Hazard Class | Category | Hazard Statement |
|---|----------|--|
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation |
| Serious Eye Damage/Eye Irritation | 2A | H319: Causes serious eye irritation |
| Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation) | 3 | H335: May cause respiratory irritation |

Signal Word: Warning[6]

Hazard Pictogram:

 alt text

Precautionary Statements:

A comprehensive list of precautionary statements is provided in the Safety Data Sheets. Key recommendations include:

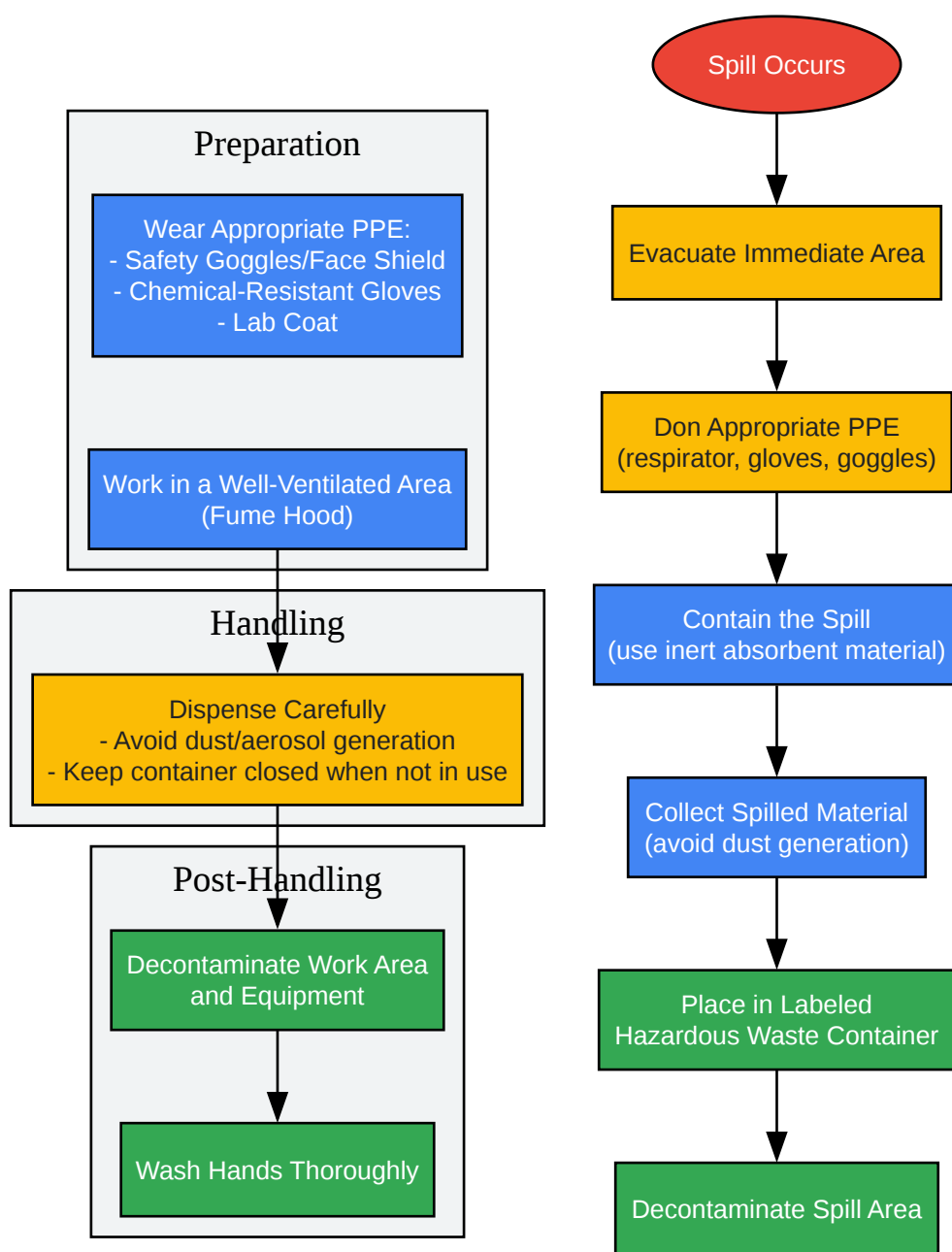
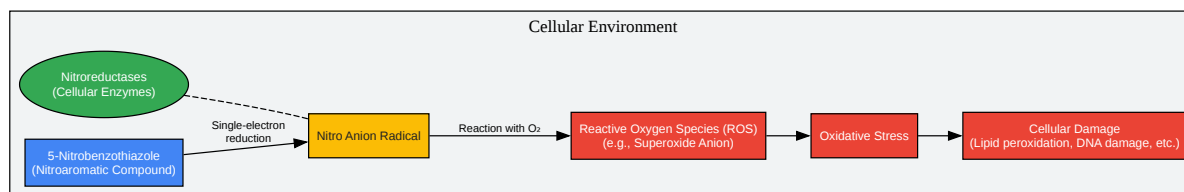
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[6]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]

Toxicological Information

The primary toxicological concerns associated with **5-Nitrobenzothiazole** are irritation to the skin, eyes, and respiratory system.[1] While specific LD50 and LC50 values for **5-Nitrobenzothiazole** are not readily available in the provided search results, data for related benzothiazole compounds suggest potential for harm upon ingestion or skin contact. For instance, the oral LD50 for Benzothiazole in rats is reported as 479 mg/kg, and the dermal LD50 in rats is 933 mg/kg.[7]

General Mechanism of Toxicity for Nitroaromatic Compounds

The toxicity of nitroaromatic compounds like **5-Nitrobenzothiazole** is often linked to the metabolic reduction of the nitro group. This process can lead to the formation of reactive intermediates that induce cellular damage through oxidative stress.[8][9][10]



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